

Preliminary Toxicity Profiling of Antituberculosis Agent-13 (ATA-13)

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Compound of Interest

Compound Name: Antituberculosis agent-13

Cat. No.: B15564378

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Disclaimer: The following technical guide is based on a hypothetical compound, "**Antituberculosis Agent-13 (ATA-13)**". The data, protocols, and results presented herein are representative of a typical preliminary toxicity assessment for a novel drug candidate and are provided for illustrative purposes.

This document outlines the initial safety evaluation of the novel antituberculosis candidate, ATA-13. The primary objective of this preliminary toxicity profiling is to identify potential safety liabilities early in the drug development process. This guide details the methodologies and summarizes the results from a panel of in vitro and in vivo toxicity assays.

In Vitro Cytotoxicity Assessment

The initial evaluation of ATA-13's toxicity was performed using a panel of human cell lines to determine its general cytotoxic potential. The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay was employed to measure the metabolic activity of cells as an indicator of cell viability.^{[1][2][3]} The half-maximal inhibitory concentration (IC₅₀) was determined for each cell line.

Quantitative Data: Cytotoxicity (IC₅₀)

The cytotoxicity of ATA-13 was assessed against human lung fibroblast (MRC-5), human liver carcinoma (HepG2), and human embryonic kidney (HEK293) cell lines. Rifampicin, a first-line antituberculosis drug, was used as a comparator. The Selectivity Index (SI), calculated as the ratio of host cell cytotoxicity (IC₅₀) to anti-mycobacterial activity (MIC), provides a measure of the compound's therapeutic window.

Compound	MRC-5 IC ₅₀ (μM)	HepG2 IC ₅₀ (μM)	HEK293 IC ₅₀ (μM)	M. tuberculosis H37Rv MIC (μM)	Selectivity Index (SI) vs. MRC-5
ATA-13	>100	85.2	92.5	0.5	>200
Rifampicin	>200	>200	>200	0.25	>800

- Interpretation: ATA-13 exhibits moderate cytotoxicity against HepG2 and HEK293 cells at high concentrations and minimal cytotoxicity against MRC-5 lung cells. The selectivity index of >200 suggests a favorable preliminary safety window, as the concentration required to inhibit host cell viability is significantly higher than that required for antimycobacterial activity.

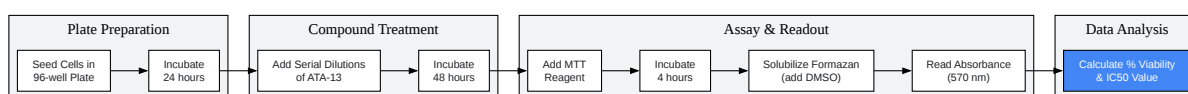
Experimental Protocol: MTT Cytotoxicity Assay

- Cell Seeding: Human cell lines (MRC-5, HepG2, HEK293) were seeded into 96-well microtiter plates at a density of 1×10^4 cells per well in 100 μL of appropriate culture medium and incubated for 24 hours at 37°C in a 5% CO₂ humidified atmosphere.
- Compound Treatment: Stock solutions of ATA-13 and Rifampicin were prepared in dimethyl sulfoxide (DMSO). Serial dilutions were made in culture medium to achieve final concentrations ranging from 0.1 to 200 μM. The final DMSO concentration was kept below 0.5% to avoid solvent toxicity. 100 μL of the compound dilutions were added to the respective wells, and the plates were incubated for 48 hours.
- MTT Addition: After the incubation period, 20 μL of MTT solution (5 mg/mL in PBS) was added to each well, and the plates were incubated for an additional 4 hours.
- Formazan Solubilization: The medium was carefully aspirated, and 150 μL of DMSO was added to each well to dissolve the formazan crystals. The plate was agitated on an orbital

shaker for 10 minutes to ensure complete dissolution.

- Absorbance Reading: The absorbance was measured at 570 nm using a microplate reader.
- Data Analysis: The percentage of cell viability was calculated relative to untreated control cells. The IC₅₀ values were determined by plotting the percentage of viability against the log of the compound concentration and fitting the data to a sigmoidal dose-response curve using appropriate software.

Visualization: MTT Assay Workflow



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Workflow for the in vitro MTT cytotoxicity assay.

In Vitro Genotoxicity Assessment

The mutagenic potential of ATA-13 was evaluated using the bacterial reverse mutation assay, commonly known as the Ames test.^{[4][5][6]} This test uses several strains of *Salmonella typhimurium* with mutations in the histidine operon, rendering them unable to synthesize histidine. A positive result, indicated by a significant increase in the number of revertant colonies, suggests that the substance is mutagenic.^{[4][6]}

Quantitative Data: Ames Test

The assay was performed in the presence and absence of a mammalian metabolic activation system (rat liver S9 fraction) to detect potential mutagenicity of both the parent compound and its metabolites.

S. typhimurium Strain	Mutation Type	Metabolic Activation (S9)	ATA-13 Result (up to 5000 μg/plate)
TA98	Frameshift	-	Not Mutagenic
+	Not Mutagenic		
TA100	Base-pair substitution	-	Not Mutagenic
+	Not Mutagenic		
TA1535	Base-pair substitution	-	Not Mutagenic
+	Not Mutagenic		
TA1537	Frameshift	-	Not Mutagenic
+	Not Mutagenic		

- Interpretation: ATA-13 did not induce a significant increase in the number of revertant colonies in any of the tested *Salmonella typhimurium* strains, either with or without metabolic activation. These results suggest that ATA-13 is not mutagenic under the conditions of this assay.

Experimental Protocol: Ames Test (Plate Incorporation Method)

- Strain Preparation: Overnight cultures of *S. typhimurium* strains TA98, TA100, TA1535, and TA1537 were grown in nutrient broth.
- Metabolic Activation: The S9 fraction, induced from the livers of Aroclor 1254-treated rats, was mixed with a cofactor solution to create the S9 mix.
- Plate Incorporation: To 2 mL of molten top agar (at 45°C), the following were added: 0.1 mL of the bacterial culture, 0.1 mL of the test compound solution (ATA-13 in DMSO at various concentrations), and either 0.5 mL of the S9 mix or 0.5 mL of phosphate buffer (for non-activation plates).
- Plating and Incubation: The mixture was briefly vortexed and poured onto minimal glucose agar plates. The plates were allowed to solidify and then incubated in the dark at 37°C for 48

hours.

- Colony Counting: The number of revertant colonies (his+) on each plate was counted.
- Data Analysis: The mutagenic potential was evaluated by comparing the number of revertant colonies on the test plates to the number on the solvent control (negative control) plates. A compound is considered mutagenic if it causes a dose-dependent increase in revertants, typically at least a two-fold increase over the background. Positive controls (known mutagens) were run in parallel to validate the assay.

Acute In Vivo Toxicity

An acute oral toxicity study was conducted in female BALB/c mice to determine the potential for toxicity after a single high dose of ATA-13. The study was performed following the OECD 425 guideline (Up-and-Down Procedure).^{[7][8][9]}

Quantitative Data: Acute Oral Toxicity

Parameter	Result
Species / Strain	Mouse / BALB/c (female)
Route of Administration	Oral (gavage)
LD50 (Median Lethal Dose)	>2000 mg/kg body weight
Observed Clinical Signs	No signs of toxicity or mortality observed at 2000 mg/kg.
Body Weight Changes	No significant changes in body weight compared to control animals.
Gross Necropsy Findings	No abnormalities observed in any of the treated animals.

- Interpretation: The oral LD50 of ATA-13 in mice is greater than 2000 mg/kg. According to the Globally Harmonized System (GHS), a substance with an LD50 >2000 mg/kg is classified as Category 5 or unclassified, indicating low acute toxicity.

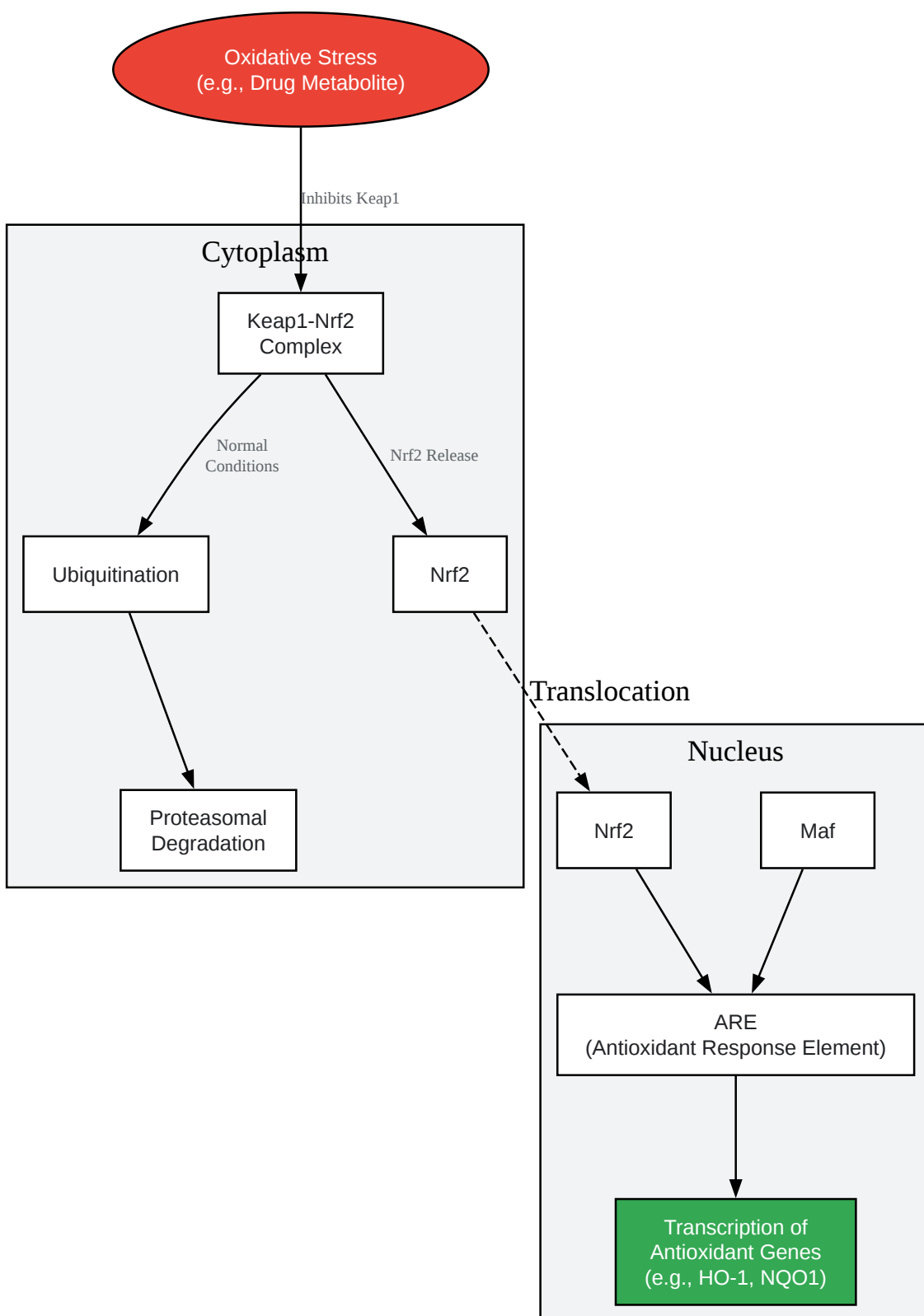
Experimental Protocol: Acute Oral Toxicity (OECD 425)

- **Animals:** Healthy, nulliparous, non-pregnant female BALB/c mice, 8-10 weeks old, were used. Animals were acclimated for at least 5 days before the study.
- **Housing:** Animals were housed in standard conditions with a 12-hour light/dark cycle and access to standard chow and water ad libitum, except for a brief fasting period before dosing.
- **Dosing Procedure:** The Up-and-Down Procedure was initiated with a limit test at a dose of 2000 mg/kg.[9][10] A single animal was fasted overnight and then administered ATA-13 (formulated in 0.5% carboxymethylcellulose) via oral gavage.
- **Observation:** The animal was observed for signs of toxicity continuously for the first 30 minutes, periodically during the first 24 hours (with special attention during the first 4 hours), and daily thereafter for a total of 14 days.[8][10]
- **Sequential Dosing:** Since the first animal survived, four additional animals were dosed sequentially at 48-hour intervals with the same 2000 mg/kg dose.
- **Endpoints:** The primary endpoints were mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, respiration, and behavior), and changes in body weight (measured on days 0, 7, and 14).
- **Necropsy:** All animals were subjected to gross necropsy at the end of the 14-day observation period.

Potential Mechanism of Toxicity: Oxidative Stress Pathway

Drug-induced toxicity often involves the generation of reactive oxygen species (ROS) and subsequent oxidative stress.[11][12] The Keap1-Nrf2 signaling pathway is a critical cellular defense mechanism against oxidative stress. Under normal conditions, the transcription factor Nrf2 is bound by Keap1 and targeted for degradation. Upon exposure to oxidative stress, Nrf2 is released, translocates to the nucleus, and activates the transcription of antioxidant response element (ARE)-containing genes, leading to the production of protective enzymes.

Visualization: Keap1-Nrf2 Signaling Pathway



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The Keap1-Nrf2 antioxidant response pathway.

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